

(Dicyclopropylmethyl)amine Hydrochloride: Technical Safety & Handling Guide

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | (Dicyclopropylmethyl)amine Hydrochloride |
| CAS No.: | 51043-72-2 |
| Cat. No.: | B3025387 |

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Chemical Identity & Physicochemical Profile

(Dicyclopropylmethyl)amine Hydrochloride is a bicyclic amine salt characterized by high steric bulk and significant ring strain energy. Unlike simple aliphatic amines, the geminal dicyclopropyl moiety imparts unique lipophilicity and metabolic stability profiles, making it a critical scaffold in modern drug discovery.

- IUPAC Name: 1,1-Dicyclopropylmethanamine hydrochloride[1]
- Common Name: Dicyclopropylmethylamine HCl
- CAS Number (Free Base): 13375-29-6[2]
- CAS Number (Salt): Not universally assigned; often referenced under free base CAS with "HCl" designation.
- Molecular Formula:

- Molecular Weight: 111.19 g/mol (Free Base) + 36.46 g/mol (HCl) \approx 147.65 g/mol
- Solubility: Highly soluble in water, methanol, and DMSO; sparingly soluble in non-polar solvents (hexane, toluene).

| Property | Value / Description |
|---------------|---|
| Appearance | White to off-white crystalline solid (hygroscopic). [3] |
| Melting Point | >150°C (Decomposition likely >190°C; Empirical verification required).[4] |
| Acidity (pKa) | ~10.6 (Conjugate acid of free base); 1% aq. solution pH \approx 4–5. |
| Ring Strain | ~27.5 kcal/mol per cyclopropyl ring (Total ~55 kcal/mol). |

Hazard Identification & Toxicology (GHS Classification)

While specific toxicological data for this salt may be limited, its classification is derived from the Structure-Activity Relationship (SAR) of analogous cyclopropylamines (e.g., Cyclopropylamine, CAS 765-30-0).

Core Hazards

- Skin Corrosion/Irritation (Category 1B): The salt can hydrolyze on moist skin to release HCl and the free amine, causing severe chemical burns.
- Acute Toxicity (Oral/Inhalation): Harmful if swallowed. Cyclopropylamines are known to inhibit monoamine oxidase (MAO) and can act as mechanism-based inactivators of cytochrome P450 enzymes (bioactivation).
- Eye Damage (Category 1): Risk of irreversible corneal damage upon contact.

Specific Cyclopropyl Risks

- Metabolic Bioactivation: The cyclopropyl ring can undergo single-electron transfer (SET) oxidation, opening the ring to form reactive radical intermediates. Avoid prolonged exposure.

- **Thermal Instability:** While the HCl salt is more stable than the free base, the high ring strain makes the compound susceptible to violent decomposition if heated beyond 200°C or subjected to strong shock.

Safe Handling Protocols

A. Engineering Controls

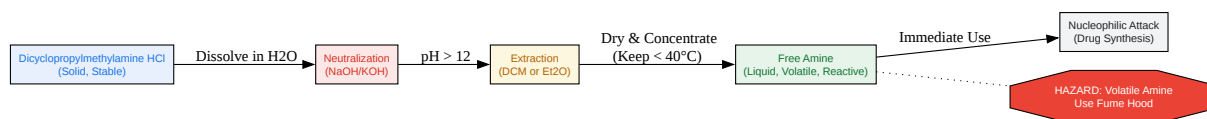
- **Primary Containment:** All solid handling (weighing, transfer) must be performed inside a Chemical Fume Hood or a Powder Containment Enclosure.
- **Ventilation:** Ensure face velocity >0.5 m/s.
- **Inert Atmosphere:** The compound is hygroscopic.[3] Store and handle under nitrogen or argon when possible to prevent caking and hydrolysis.

B. Personal Protective Equipment (PPE)

- **Respiratory:** If dust formation is likely outside a hood, use a P3 (High Efficiency) particulate respirator or a Powered Air Purifying Respirator (PAPR).
- **Hands:** Double-gloving recommended.
 - Inner: Nitrile (0.11 mm).
 - Outer: Nitrile (0.11 mm) or Laminate film (Silver Shield) for prolonged contact.
- **Eyes:** Chemical splash goggles. Face shield required if handling solutions >100 mL.

C. Experimental Workflow: Free Base Liberation

Researchers often need to liberate the free amine for nucleophilic substitution reactions. This step generates the volatile, amine-odorous free base.



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Figure 1: Workflow for liberating the free amine from the hydrochloride salt. Note the volatility hazard at the "Free Base" stage.

Storage & Stability

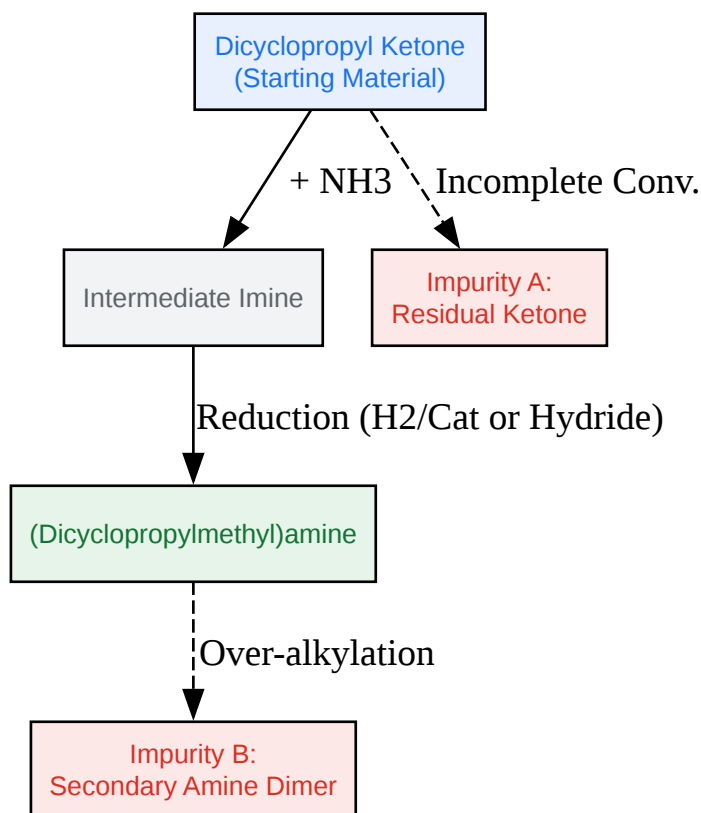
- Temperature: Store at 2–8°C (Refrigerated).
- Environment: Keep container tightly closed in a dry, well-ventilated place. Hygroscopic nature requires desiccation.
- Incompatibilities:
 - Strong Oxidizing Agents: Risk of N-oxidation or ring fragmentation.
 - Acid Chlorides/Anhydrides: Reacts violently to form amides.
 - Nitrosating Agents: Potential formation of carcinogenic N-nitroso compounds.

Emergency Response

| Scenario | Immediate Action |
|---------------|--|
| Skin Contact | Wash with 5% polyethylene glycol (PEG 400) if available, or copious soap and water for 15 mins. Do not neutralize with acid. |
| Eye Contact | Rinse cautiously with water for 15 mins. Remove contact lenses. Seek immediate ophthalmological consult. |
| Inhalation | Move to fresh air. If breathing is difficult, administer oxygen. Monitor for delayed pulmonary edema (due to HCl gas). |
| Spill (Solid) | Cover with dry lime or soda ash. Sweep up carefully to avoid dust. Place in a closed container. |
| Fire | Use water spray, alcohol-resistant foam, or dry chemical. Warning: Combustion releases toxic NOx and HCl fumes. |

Synthesis & Impurity Profile

Understanding the synthesis helps identify potential impurities in the commercial material. The standard route involves the reductive amination of Dicyclopropyl Ketone (DCPK).



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Figure 2: Synthesis pathway highlighting potential impurities. Commercial lots should be checked for "Impurity B" (secondary amine) which can alter stoichiometry in subsequent reactions.

References

- PubChem Compound Summary. (2025). 1,1-Dicyclopropylmethanamine. National Library of Medicine. Retrieved from [\[Link\]](#)
- Organic Syntheses. (1981). Reductive Amination Procedures. Org. Synth. 1981, 60, 104. Retrieved from [\[Link\]](#)
- ECHA (European Chemicals Agency). Registration Dossier - Cyclopropylamine. Retrieved from [\[Link\]](#) (Grounding for GHS classification of cyclopropyl amines).

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Sources

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